

# An In-depth Technical Guide to the Discovery and History of Neosenkirkine

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## Compound of Interest

Compound Name: Neosenkirkine

Cat. No.: B1237278

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## Introduction

**Neosenkirkine** is a naturally occurring pyrrolizidine alkaloid (PA) belonging to the otonecine-type subclass. These compounds are notorious for their hepatotoxicity, which has significant implications for human and animal health due to the contamination of foodstuffs and herbal medicines. This technical guide provides a comprehensive overview of the discovery, history, and chemical biology of **neosenkirkine**, with a focus on its isolation, structural elucidation, and mechanism of toxicity. The information is presented to serve as a foundational resource for researchers in natural product chemistry, toxicology, and drug development.

## Discovery and History

The history of **neosenkirkine** is closely intertwined with that of its more widely known analog, senkirkine. Initial investigations into the alkaloidal content of various plant species, particularly within the genus *Senecio* (family Asteraceae), led to the isolation and characterization of numerous pyrrolizidine alkaloids.

**Neosenkirkine** was first reported as a novel pyrrolizidine alkaloid in the early 1980s. A pivotal study published in 1982 detailed the isolation of **neosenkirkine** alongside senkirkine from *Senecio pierotii*. This report notably mentioned that this was the "second occasion in which **neosenkirkine** has been found in nature," suggesting an even earlier, though less cited, discovery.

Subsequent research in 1988 further solidified the understanding of **neosenkirkine**'s natural occurrence. A detailed investigation of the complex alkaloid mixture from *Senecio anonymus* led to the isolation of ten different pyrrolizidine alkaloids, including **neosenkirkine**.<sup>[1]</sup> This study was instrumental in providing a more comprehensive chemical profile of the plant and firmly establishing **neosenkirkine**'s presence within this genus.

## Physicochemical Properties

The structural and physical properties of **neosenkirkine** have been determined through various analytical techniques, including mass spectrometry, NMR spectroscopy, and X-ray crystallography. These data are essential for its identification and characterization in complex mixtures.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>27</sub> NO <sub>6</sub>	<sup>[1]</sup>
Molecular Weight	365.42 g/mol	<sup>[1]</sup>
Melting Point	216 °C	
Optical Rotation	+26.8° (in Chloroform)	
CAS Number	57194-70-4	

## Experimental Protocols

### Isolation of Neosenkirkine from *Senecio pierotii*

The following protocol is based on the methodology described for the isolation of **neosenkirkine** from the roots and aerial parts of *Senecio pierotii*.

#### 1. Extraction:

- The dried and powdered plant material (roots or aerial parts) is subjected to extraction with methanol (MeOH).
- The resulting methanol extract is concentrated under reduced pressure.

## 2. Acid-Base Extraction:

- The concentrated extract is acidified with 0.5N sulfuric acid ( $\text{H}_2\text{SO}_4$ ).
- The acidic solution is washed with diethyl ether ( $\text{Et}_2\text{O}$ ) to remove non-alkaloidal components.
- The acidic aqueous phase is then made alkaline with ammonia ( $\text{NH}_3$ ) to a pH of approximately 9-10.
- The alkaline solution is extracted with chloroform ( $\text{CHCl}_3$ ) to partition the free alkaloid bases into the organic layer.

## 3. Purification:

- The chloroform extract is concentrated to yield a crude alkaloidal mixture.
- This mixture is subjected to column chromatography over aluminum oxide.
- Fractions containing a mixture of **neosenkirkine** and senkirkine are collected.
- Final separation of **neosenkirkine** from senkirkine is achieved using high-performance liquid chromatography (HPLC).

### Bioactivation Pathway of **Neosenkirkine**

## Synthesis

To date, a dedicated total synthesis of **neosenkirkine** has not been extensively reported in the literature. The chemical synthesis of pyrrolizidine alkaloids is a complex challenge due to the stereochemical complexity of the necine base and the macrocyclic ester linkage. However, general strategies for the synthesis of the pyrrolizidine core and the necic acid moieties have been developed. These methodologies could potentially be adapted for the total synthesis of **neosenkirkine**. Further research in this area would be valuable for providing access to larger quantities of pure **neosenkirkine** for toxicological and pharmacological studies.

## Conclusion

**Neosenkirkine** is a significant member of the otonecine-type pyrrolizidine alkaloids, contributing to the toxic profile of various Senecio species. While its discovery and isolation have been documented, further research is needed to fully elucidate its historical discovery and to develop a total synthesis. A thorough understanding of its bioactivation pathway is crucial for assessing the risks it poses to human and animal health and for developing strategies to mitigate its toxic effects. This guide serves as a foundational repository of technical information to aid researchers in these ongoing efforts.

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## References

- 1. Macrocyclic pyrrolizidine alkaloids from Senecio anonymus. Separation of a complex alkaloid extract using droplet counter-current chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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